Spectroscopic Analysis of 2-Isopropenylthiazole: A Technical Guide

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Compound of Interest

Compound Name:	*2-Isopropenylthiazole*
CAS No.:	*13816-04-1*
Cat. No.:	*B083550*

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This technical guide provides an in-depth analysis of the spectroscopic data for **2-isopropenylthiazole**, focusing on Infrared (IR) and Ultraviolet-Visible (UV-Vis) spectroscopy. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or synthesizing thiazole-containing compounds. This document outlines the expected spectral characteristics, detailed experimental protocols for data acquisition, and a summary of the quantitative data.

Introduction to **2-Isopropenylthiazole**

2-Isopropenylthiazole is a heterocyclic compound featuring a thiazole ring substituted with an isopropenyl group at the 2-position. The thiazole moiety is a common scaffold in many biologically active molecules and pharmaceuticals. The isopropenyl group provides a site for potential polymerization or further functionalization, making it a versatile building block in organic synthesis. Spectroscopic analysis is crucial for the structural confirmation and purity assessment of this compound.

Infrared (IR) Spectroscopic Analysis

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Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **2-isopropenylthiazole** is characterized by absorption bands corresponding to the vibrations of its specific bonds, including those of the thiazole ring and the isopropenyl substituent.

Predicted IR Absorption Data

The following table summarizes the predicted characteristic infrared absorption peaks for **2-isopropenylthiazole**. These values are based on the typical absorption regions for the functional groups present in the molecule.[1][2][3][4][5][6][7]

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~3100 - 3000	Medium	=C-H stretch (vinyl and thiazole ring)
~2980 - 2920	Medium	C-H stretch (methyl group)
~1645	Medium	C=C stretch (isopropenyl group)
~1580, 1480, 1385	Medium-Strong	C=C and C=N stretching (thiazole ring)[2][3][4]
~990 and 900	Strong	=C-H bend (out-of-plane, vinyl group)[1]
~850 - 750	Strong	C-H bend (out-of-plane, thiazole ring)

Experimental Protocol for IR Spectroscopy

A common and convenient method for obtaining the IR spectrum of a liquid sample like **2-isopropenylthiazole** is Attenuated Total Reflectance (ATR) Fourier Transform Infrared (FTIR) spectroscopy.[8][9][10][11][12]

Instrumentation:

- FTIR spectrometer equipped with an ATR accessory (e.g., with a diamond or zinc selenide crystal).

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Procedure:

- Background Scan: Before analyzing the sample, a background spectrum of the clean, empty ATR crystal is recorded. This accounts for any ambient atmospheric absorptions (e.g., CO_2, water vapor).
- Sample Application: A small drop of neat **2-isopropenylthiazole** is placed directly onto the ATR crystal, ensuring complete coverage of the crystal surface.[8]
- Pressure Application: A pressure arm is lowered onto the sample to ensure good contact between the liquid and the ATR crystal.
- Data Acquisition: The infrared spectrum is recorded by co-adding multiple scans to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm^{-1}.
- Data Processing: The final spectrum is presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}). The background spectrum is automatically subtracted from the sample spectrum by the instrument's software.
- Cleaning: After the measurement, the ATR crystal is thoroughly cleaned with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue to remove any residual sample.

UV-Vis Spectroscopic Analysis

UV-Vis spectroscopy provides information about the electronic transitions within a molecule, particularly for conjugated systems. In **2-isopropenylthiazole**, the isopropenyl group is in conjugation with the thiazole ring, which gives rise to characteristic $\pi \rightarrow \pi^*$ transitions in the ultraviolet region.

Predicted UV-Vis Absorption Data

The UV-Vis spectrum of **2-isopropenylthiazole** is expected to show a strong absorption band in the UV region. The position of the absorption maximum (λmax) is influenced by the extent of conjugation.[13][14][15][16][17][18]

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Solvent	Predicted λmax (nm)	Molar Absorptivity (ε) (L mol⁻¹ cm⁻¹)	Electronic Transition
Ethanol	~240 - 260	~8,000 - 12,000	π → π*

Note: The exact λmax and molar absorptivity can be influenced by the solvent used for the measurement.[19][20][21]

Experimental Protocol for UV-Vis Spectroscopy

The following protocol describes the procedure for obtaining the UV-Vis absorption spectrum of **2-isopropenylthiazole** in a suitable solvent.[22][23][24][25][26]

Instrumentation:

- Double-beam UV-Vis spectrophotometer.
- A pair of matched quartz cuvettes (typically with a 1 cm path length).

Procedure:

- Solvent Selection: A solvent that does not absorb in the region of interest (typically above 220 nm) should be chosen. Ethanol or cyclohexane are suitable choices.[27][28]
- Sample Preparation:
  - A stock solution of **2-isopropenylthiazole** of a known concentration is prepared in the chosen solvent.
  - This stock solution is then serially diluted to prepare a series of standard solutions of decreasing concentrations.
- Instrument Setup: The spectrophotometer is turned on and allowed to warm up to ensure lamp stability. The desired wavelength range for the scan is set (e.g., 400-200 nm).
- Baseline Correction: Both cuvettes are filled with the pure solvent. A baseline spectrum is recorded to zero the absorbance across the entire wavelength range.

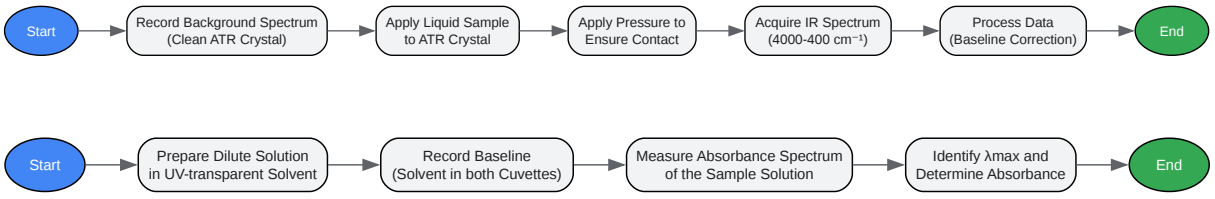
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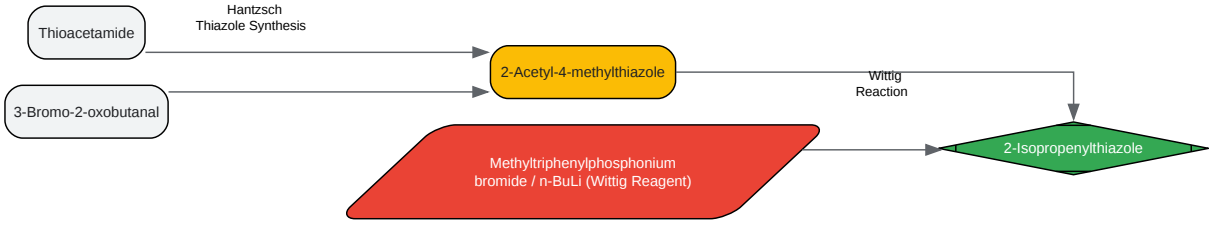
- Sample Measurement:
  - The cuvette in the sample beam path is rinsed and filled with the most dilute solution of **2-isopropenylthiazole**.
  - The absorption spectrum is recorded.
  - This process is repeated for each of the standard solutions, moving from the most dilute to the most concentrated.
- Data Analysis: The wavelength of maximum absorbance (λmax) is identified from the spectra. The absorbance at this wavelength for each concentration is used to determine the molar absorptivity (ε) using the Beer-Lambert law (A = εcl).

Visualizations

Experimental Workflows

The following diagrams illustrate the general experimental workflows for IR and UV-Vis spectroscopic analysis.





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